

head-to-head comparison of different NOX inhibitor peptides

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Compound of Interest

Compound Name: Sgp91 ds-tat

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A Comprehensive Head-to-Head Comparison of NOX Inhibitor Peptides

For researchers, scientists, and drug development professionals, the selective inhibition of NADPH oxidase (NOX) isoforms presents a significant therapeutic opportunity in a variety of diseases driven by oxidative stress. Peptidic inhibitors, designed to mimic specific protein-protein interaction domains, offer a high degree of selectivity. This guide provides a head-to-head comparison of the performance of different NOX inhibitor peptides, supported by experimental data, detailed methodologies, and visual representations of the underlying biological pathways.

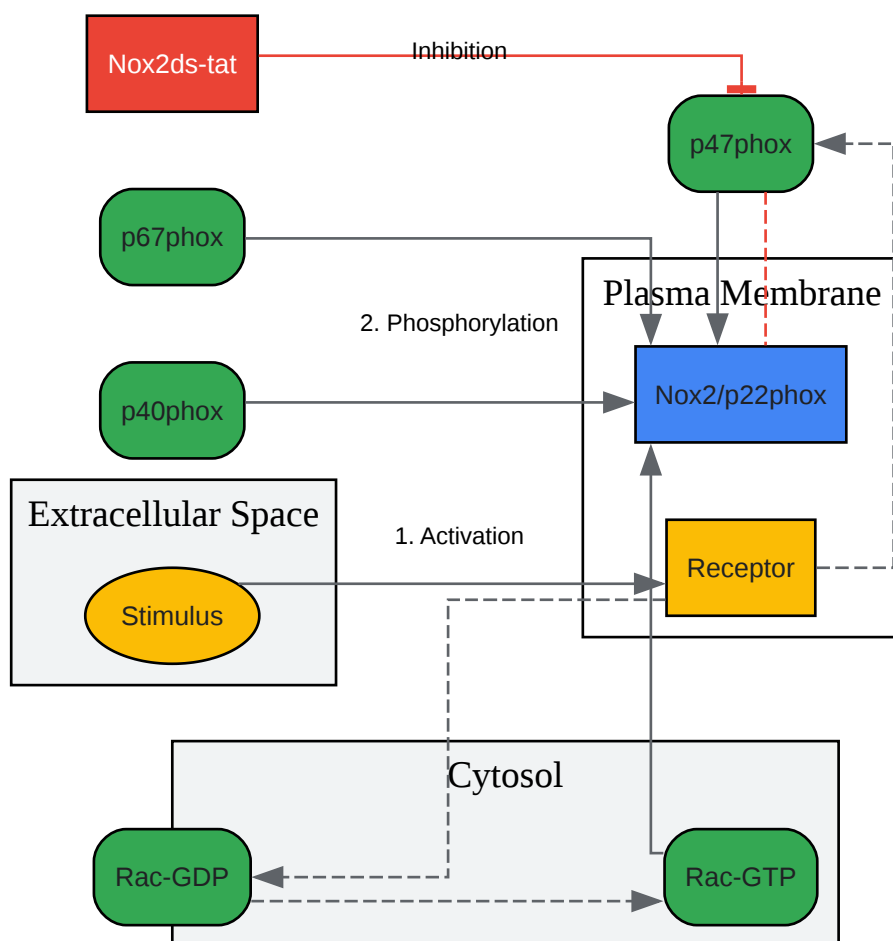
Quantitative Comparison of NOX Inhibitor Peptides

The following table summarizes the quantitative data for prominent NOX inhibitor peptides, focusing on their potency (IC₅₀) and selectivity for different NOX isoforms.

Peptide Inhibitor	Target NOX Isoform	IC50 Value	Selectivity Notes	Mechanism of Action
Nox2ds-tat (gp91ds-tat)	Nox2	~0.7 μ M ^[1]	Does not inhibit Nox1 or Nox4. ^[1] Specific for the canonical Nox2 assembly with p47phox.	Competitively inhibits the interaction between Nox2 and p47phox, preventing the assembly of the active enzyme complex. ^[1]
NoxA1ds	Nox1	~19-20 nM	Does not inhibit Nox2, Nox4, or Nox5. ^[2]	Blocks the interaction between Nox1 and its activator subunit NOXA1.
Pep1 and Pep3	Nox5	~30 μ M	Expected to be selective for Nox5 due to targeting the unique calcium-binding EF-hand domains. Direct testing of specificity against other NOX isoforms has not been extensively reported.	Target the regulatory calcium-binding domain of Nox5, blocking Ca ²⁺ -dependent superoxide generation. ^[2]

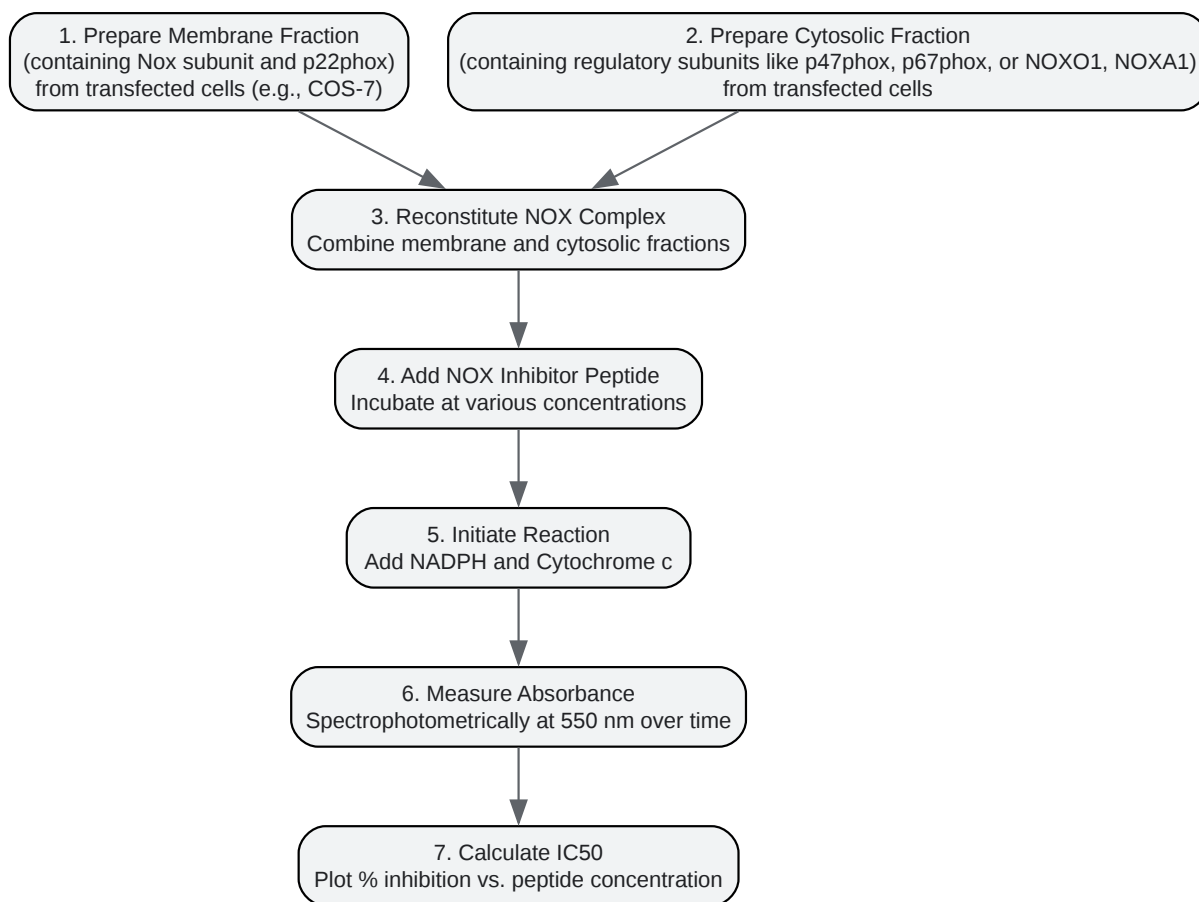
Signaling Pathways and Mechanisms of Inhibition

To understand the action of these peptides, it is crucial to visualize the assembly and activation of the NOX complexes they target.



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Caption: NOX2 activation pathway and the inhibitory action of Nox2ds-tat.



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